

Total Synthesis of (+)-Hydroxytuberosone: An Overview of Strategies and Methodologies

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Compound of Interest

Compound Name: (+)-Hydroxytuberosone

Cat. No.: B602807

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Despite a comprehensive search of scientific literature, detailed total synthesis strategies for the natural product **(+)-Hydroxytuberosone** remain elusive. While information regarding its chemical structure and properties is available, published accounts of its complete chemical synthesis from simple starting materials are not readily accessible. This suggests that the molecule may not have been a frequent target for total synthesis, or that such work remains in proprietary domains.

For researchers, scientists, and drug development professionals interested in the synthesis of **(+)-Hydroxytuberosone** or structurally related compounds, this document provides its known chemical information and outlines general synthetic strategies applicable to similar natural products, such as eudesmane sesquiterpenoids.

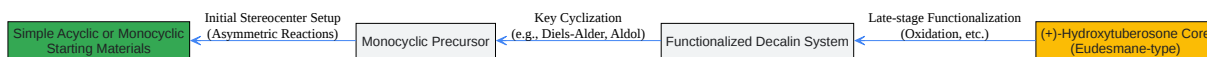
Chemical Identity of (+)-Hydroxytuberosone

Property	Value
CAS Number	95456-43-2[1]
Molecular Formula	C ₂₀ H ₁₈ O ₆ [1][2]
Molecular Weight	354.35 g/mol [1]
IUPAC Name	1,14-dihydroxy-7,7-dimethyl-8,12,20-trioxapentacyclo[11.8.0.0 ² , ¹¹ .0 ⁴ , ⁹ .0 ¹⁴ , ¹⁹]henicosa-2(11),3,5,9,15,18-hexaen-17-one[2]

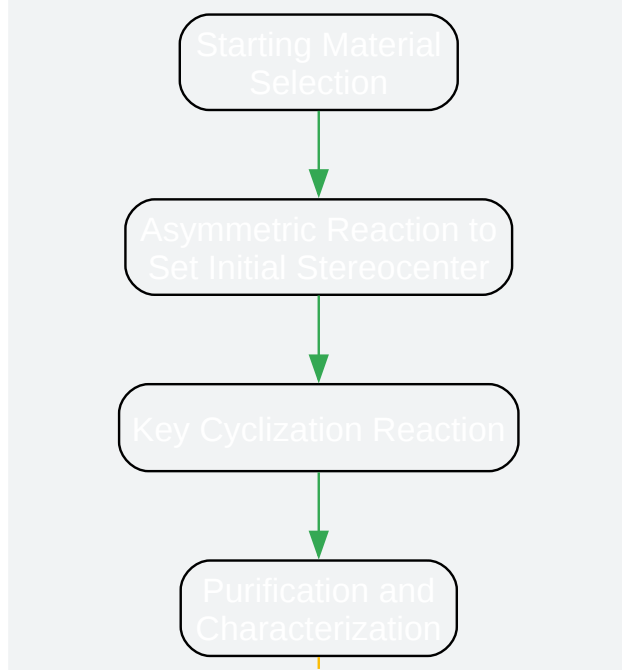
General Synthetic Strategies for Structurally Related Sesquiterpenoids

Given the absence of specific literature for **(+)-Hydroxytuberosone**, we can look at established methods for the synthesis of other eudesmane sesquiterpenoids, a class of natural products that share a similar bicyclic decalin core. These strategies often involve the following key steps and considerations.

A potential, generalized retrosynthetic analysis for a eudesmane core structure is outlined below. This is a hypothetical pathway and has not been reported for **(+)-Hydroxytuberosone**.

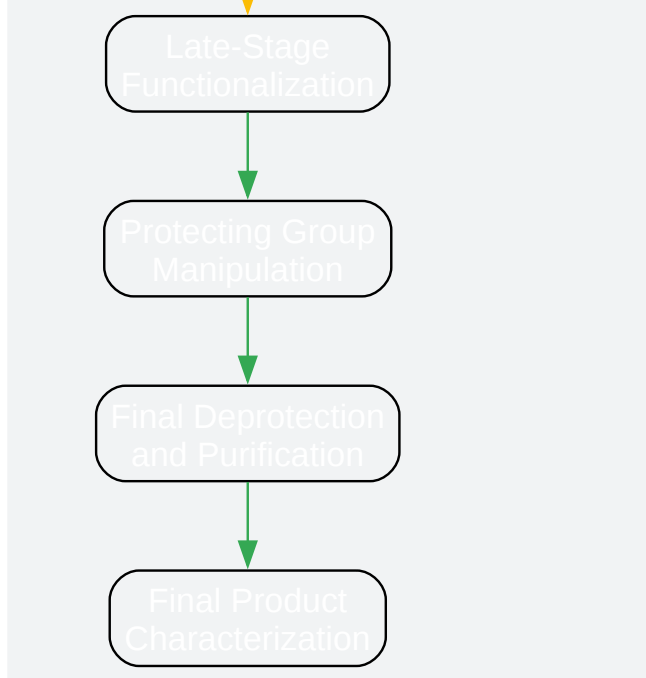


Phase 1: Starting Material to Core Structure



Core Intermediate

Phase 2: Core Modification and Final Product



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References

- 1. 95456-43-2|Hydroxytuberosone|BLD Pharm [bldpharm.com]
- 2. CID 4302704 | C₂₀H₁₈O₆ | CID 4302704 - PubChem [pubchem.ncbi.nlm.nih.gov]
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